

A Technical Guide to the Physical and Chemical Characteristics of Prometon-d3

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Compound of Interest

Compound Name: Prometon-d3

Cat. No.: B12295415

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Introduction

Prometon-d3 is the deuterated analogue of Prometon, a non-selective triazine herbicide. In scientific research, **Prometon-d3** serves primarily as a stable isotope-labeled internal standard for the precise quantification of Prometon in various matrices using techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS)[1]. Its utility stems from the fact that it co-elutes with the non-labeled analyte but is distinguishable by its higher mass, allowing for accurate correction of matrix effects and variations during sample processing and analysis. This guide provides a detailed overview of its core physical, chemical, and analytical characteristics.

General Information and Identifiers

This section summarizes the key identifiers for **Prometon-d3**.

Identifier	Value
IUPAC Name	2-N,4-N-di(propan-2-yl)-6-(trideuteriomethoxy)-1,3,5-triazine-2,4-diamine[2][3]
Synonyms	Prometon-d3 (methoxy-d3), Prometon D3 (methyl D3)[2][4][5]
CAS Number	1219803-43-6[1][2][3][4][6]
Unlabelled CAS	1610-18-0[3][4]
Molecular Formula	C ₁₀ H ₁₆ D ₃ N ₅ O[1]
SMILES	[2H]C([2H]) ([2H])OC1=NC(=NC(=N1)NC(C)C)NC(C)C[2][3]
InChIKey	ISEUFVQQFVOBCY-VPYROQPTSA-N[2]

Physical and Chemical Properties

The following tables outline the known physical and chemical properties of **Prometon-d3**. Data for the non-deuterated parent compound, Prometon, is included for context where specific data for the deuterated form is unavailable.

Table 2.1: General Physical and Chemical Data

Property	Value	Notes
Molecular Weight	228.31 g/mol [1][2][3][4][6]	Data for parent compound Prometon.
Accurate Mass	228.1778 Da[2][3]	
Appearance	White crystalline powder[7]	
Melting Point	89 – 91 °C[8]	Data for parent compound Prometon.
Vapor Pressure	3.10 x 10 ⁻⁶ mbar at 20 °C[8]	Data for parent compound Prometon.
Isotopic Enrichment	≥99 atom % D[4]	The parent compound is decomposed by UV irradiation and hydrolyzes in strong acids or bases upon warming.[9]
Stability	Stable under recommended storage conditions (room temperature). Recommended to re-analyze after three years. [4]	

Table 2.2: Solubility Data (for parent compound Prometon)

Solvent	Solubility at 20°C
Water (pH 7)	620 mg/L[7]
Methanol	>500 g/L[9]
Acetone	>500 g/L[9]
Dichloromethane	350 g/L[9]
Toluene	250 g/L[9]
Benzene	>250 g/L[9]

Experimental Protocols

Prometon-d3 is instrumental in analytical methodologies for detecting its parent compound. Below are detailed protocols relevant to its application.

Protocol: Quantitative Analysis of Prometon in Water by LC-MS/MS

This method is designed for the quantitative determination of Prometon in water, using **Prometon-d3** as an internal standard.^[10]

Methodology:

- **Sample Preparation:** A 1.00 mL aliquot of the filtered water sample is fortified with the internal standard (**Prometon-d3**).
- **Dilution:** The sample is volumetrically diluted to a 25.0 mL final volume using a solvent mixture of 50:50:0.1 (v:v:v) methanol, HPLC-grade water, and formic acid.^[10]
- **Homogenization:** The final solution is mixed thoroughly by inversion.
- **Analysis:** An aliquot is transferred to an autosampler vial for analysis by Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS).
- **Instrumentation:** Analysis is performed using an HPLC system (e.g., Agilent 1260 Infinity Series) coupled to a triple quadrupole mass spectrometer (e.g., AB Sciex 5500).^[10]
- **Detection:** The mass spectrometer is operated in positive ion, multiple reaction monitoring (MRM) mode, monitoring at least two ion transitions for Prometon to ensure accurate identification and quantification.^[10]



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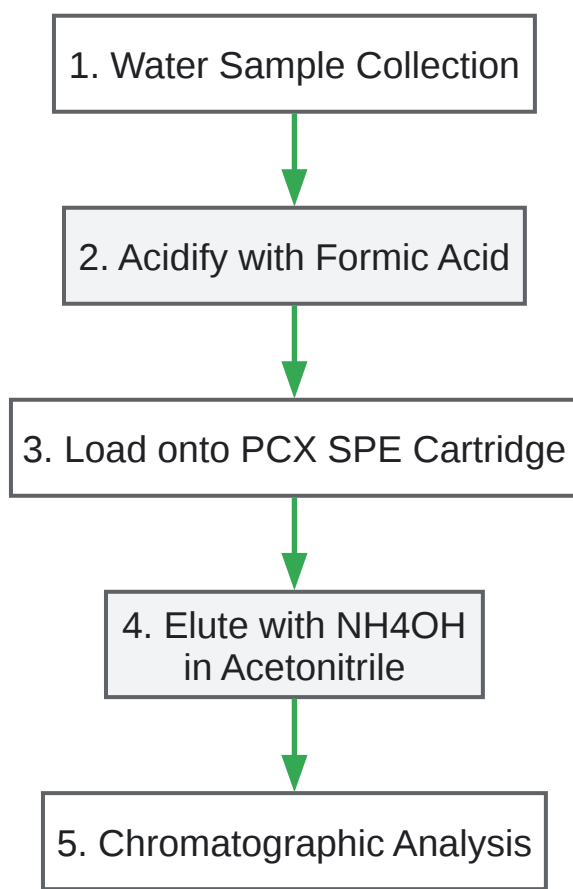
Caption: Workflow for the quantitative analysis of Prometon using **Prometon-d3**.

Protocol: Solid Phase Extraction (SPE) of Triazines from Water

This protocol details a sample clean-up and concentration procedure for triazine herbicides in water prior to analysis.[\[11\]](#)

Methodology:

- Acidification: Water samples are acidified with formic acid.
- Adsorption: The acidified sample is passed through a polymeric cation exchange (PCX) solid-phase extraction cartridge, where the triazines are adsorbed onto the sorbent.[\[11\]](#)
- Elution: The analytes are subsequently eluted from the cartridge using a solution of ammonium hydroxide in acetonitrile.[\[11\]](#)
- Analysis: The resulting eluate is then ready for chromatographic analysis.



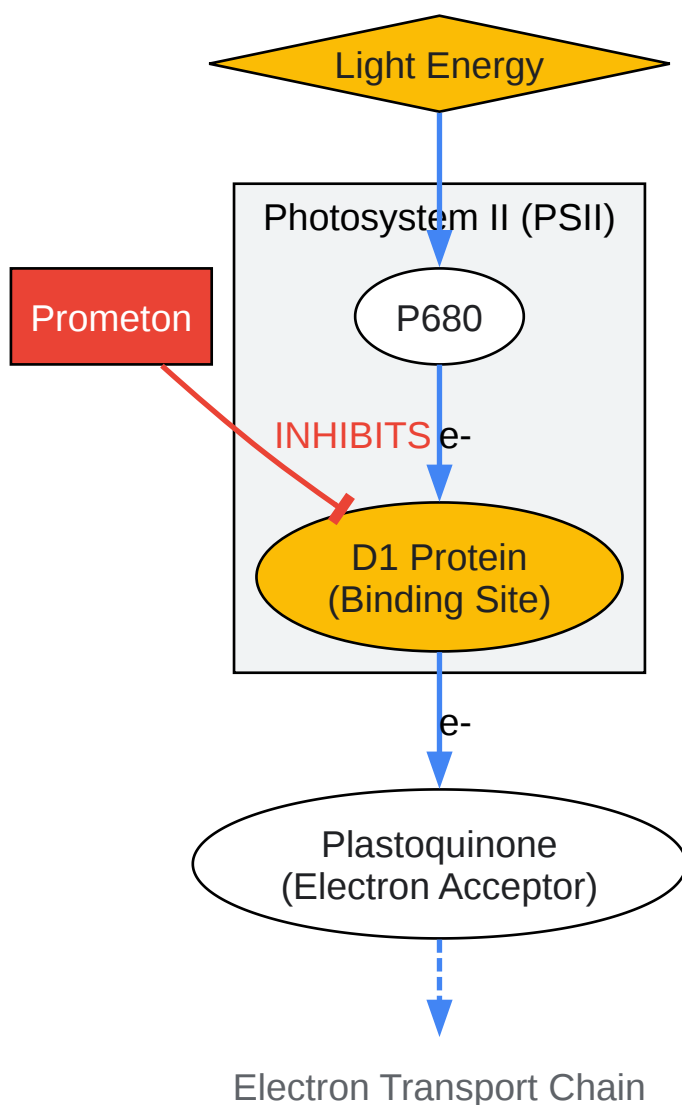
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Caption: Solid Phase Extraction (SPE) workflow for triazine analysis.

Biological Activity and Mechanism of Action (Parent Compound)

Prometon is a non-selective, systemic herbicide used to control a wide range of annual and perennial weeds and grasses.[7][9]

Mechanism of Action: Prometon's herbicidal activity is derived from its ability to inhibit photosynthesis in target plants. It functions by disrupting the electron transport chain within Photosystem II (PSII). Specifically, Prometon competes with the native plastoquinone for its binding site on the D1 protein of the PSII complex. This binding action blocks the flow of electrons, halting the process of photosynthesis and ultimately leading to plant death.[7]



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Caption: Prometon inhibits photosynthesis by blocking electron transport at PSII.

Safety and Handling

Storage:

- Store at room temperature in a dry, well-ventilated place.[4][8]
- Keep container tightly closed and out of reach of children.[8]

Handling Precautions:

- Handle in accordance with good industrial hygiene and safety practices.[8]
- Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[8]
- Avoid breathing dust or vapors.[12]
- Wash hands and any exposed skin thoroughly after handling.[13]
- **Prometon-d3** is considered non-hazardous for transport.[4]

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